

Solubility Profile of 2-Amino-5-methylbenzenesulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-methylbenzenesulfonic acid

Cat. No.: B181636

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This technical guide provides a comprehensive overview of the solubility of **2-Amino-5-methylbenzenesulfonic acid** (CAS No. 88-44-8), a compound of interest in various chemical and pharmaceutical applications. This document compiles available solubility data, outlines a detailed experimental protocol for solubility determination, and presents logical workflows and influencing factors through diagrams.

Core Concepts in Solubility

The solubility of a compound is a critical physicochemical parameter, influencing its bioavailability, formulation, and processability. For an amphoteric molecule like **2-Amino-5-methylbenzenesulfonic acid**, which contains both a basic amino group and an acidic sulfonic acid group, solubility is significantly affected by the solvent's polarity and pH. Aromatic sulfonic acids are generally crystalline solids that are often soluble in water and other polar solvents, a characteristic attributed to the highly polar sulfonic acid moiety.

Quantitative Solubility Data

The solubility of **2-Amino-5-methylbenzenesulfonic acid** has been reported in various sources, with some discrepancies in the exact values for aqueous solubility. The available quantitative data is summarized in the table below for easy comparison.

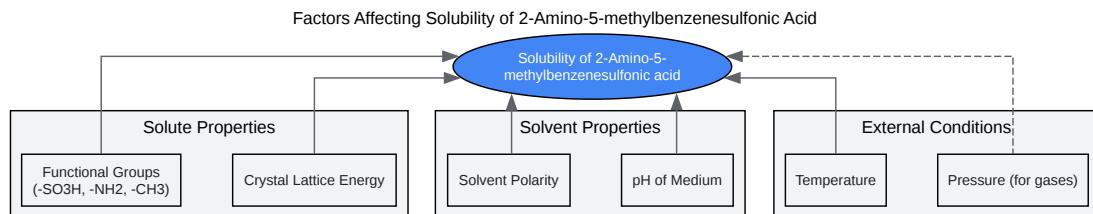
Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	19	32	[1]
Water	20	6	[2]
Water	20	127.1	
Alcohol	Not Specified	Insoluble	[1]
Ether	Not Specified	Insoluble	[1]

Note: The conflicting values for water solubility may be due to differences in experimental methods, purity of the compound, or the presence of different crystalline forms.

Qualitative descriptions indicate that **2-Amino-5-methylbenzenesulfonic acid** is "slightly soluble" in water^{[3][4]}. It is also noted that while the free acid may be essentially insoluble, its sodium and ammonium salts are soluble^{[5][6]}. Aromatic sulfonic acids, in general, are known to be soluble in polar solvents like water and ethanol, but only slightly soluble in non-polar solvents such as benzene^[5].

Factors Influencing Solubility

The solubility of **2-Amino-5-methylbenzenesulfonic acid** is governed by several factors, primarily the interplay between its functional groups and the solvent properties. The presence of the polar sulfonic acid group generally promotes solubility in polar solvents through hydrogen bonding and dipole-dipole interactions. Conversely, the non-polar benzene ring and methyl group can limit solubility in water but enhance it in less polar organic solvents. The pH of the medium is also a critical determinant due to the presence of both acidic and basic functional groups.



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Caption: Factors influencing the solubility of the target compound.

Experimental Protocol for Solubility Determination

A standardized experimental protocol is crucial for obtaining reliable and reproducible solubility data. The following outlines a general method for determining the solubility of a solid compound like **2-Amino-5-methylbenzenesulfonic acid** in a given solvent.

Objective: To determine the equilibrium solubility of **2-Amino-5-methylbenzenesulfonic acid** in a specific solvent at a controlled temperature.

Materials:

- **2-Amino-5-methylbenzenesulfonic acid** (high purity)
- Solvent of interest (e.g., water, ethanol, methanol)
- Thermostatic shaker or water bath
- Analytical balance
- Vials with screw caps

- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

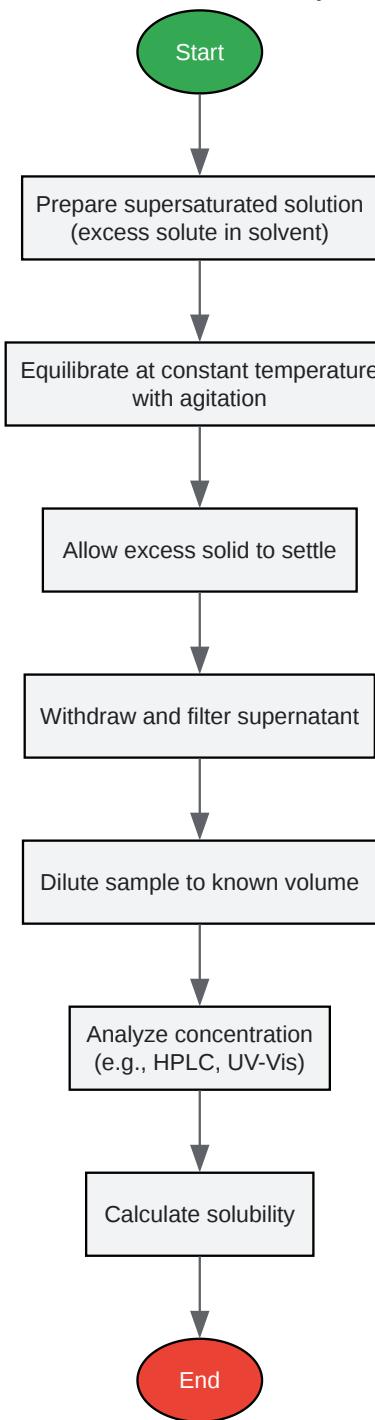
- Preparation of Saturated Solution:
 - Add an excess amount of **2-Amino-5-methylbenzenesulfonic acid** to a vial containing a known volume of the solvent. The excess solid is necessary to ensure that the solution reaches saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. A common duration is 24-48 hours, but the optimal time should be determined experimentally.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vial to stand undisturbed at the set temperature for a period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
 - Dilute the filtered solution with the solvent in a volumetric flask to a concentration suitable for the chosen analytical method.
- Quantification:

- Analyze the concentration of **2-Amino-5-methylbenzenesulfonic acid** in the diluted solution using a calibrated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λ_{max} or HPLC with a suitable detector).
- Prepare a calibration curve using standard solutions of known concentrations to ensure accurate quantification.

• Calculation:

- Calculate the solubility of the compound in the solvent using the measured concentration and the dilution factor. The solubility is typically expressed in g/L or mol/L.

Experimental Workflow for Solubility Determination

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Caption: A typical workflow for experimental solubility determination.

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